

# What is Choline Chloride-13C3 and its chemical properties

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## Compound of Interest

Compound Name: Choline Chloride-13C3

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An In-depth Technical Guide to **Choline Chloride-13C3**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Choline Chloride-13C3** is a stable isotope-labeled form of choline chloride, an essential nutrient and a quaternary ammonium salt.<sup>[1][2]</sup> In this molecule, the three methyl groups attached to the nitrogen atom are substituted with the heavy carbon isotope, <sup>13</sup>C. This isotopic labeling makes it an invaluable tool in metabolic research and quantitative analysis, as it is chemically identical to its unlabeled counterpart but physically distinguishable by its increased mass.

Primarily, **Choline Chloride-13C3** serves two key functions in a research setting:

- **Metabolic Tracer:** It is used to trace the metabolic fate of choline through various biochemical pathways in vitro and in vivo, enabling detailed metabolic flux analysis.<sup>[1][3]</sup>
- **Internal Standard:** It is employed as an internal standard for highly accurate quantification of unlabeled choline and its metabolites in complex biological samples using mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.<sup>[1][3]</sup>

This guide provides a comprehensive overview of the chemical properties, metabolic pathways, and experimental applications of **Choline Chloride-13C3**.

## Chemical and Physical Properties

**Choline Chloride-13C3** is a white to pale yellow crystalline powder. Its fundamental properties are summarized in the tables below.

### Table 1: General Properties

Property	Value	Reference
IUPAC Name	(2-hydroxyethyl)tri( <sup>13</sup> C)methylazanium chloride	
Synonym(s)	2-hydroxy-N,N,N-tri(methyl- <sup>13</sup> C)ethan-1-aminium chloride	
CAS Number	Not available for this specific isotopologue	
Unlabeled CAS	67-48-1	[4]
Molecular Formula	C <sub>2</sub> <sup>13</sup> C <sub>3</sub> H <sub>14</sub> ClNO	[5][6]
Molecular Weight	142.60 g/mol	[5][6]
Purity	≥98% (Typical)	[5]

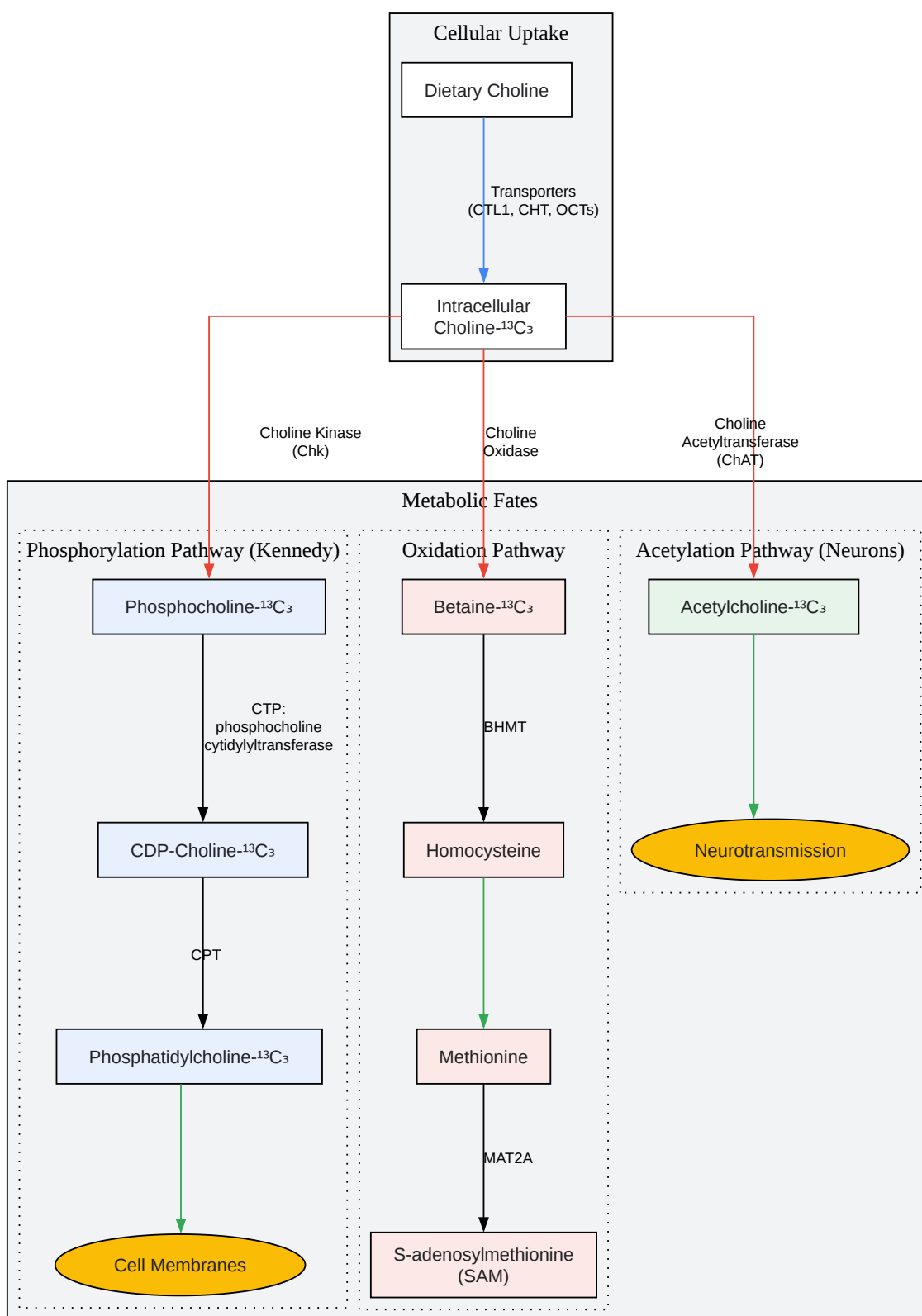
### Table 2: Solubility and Storage

Parameter	Details	Reference
Solubility		
In Water	60 mg/mL (420.76 mM)	[7]
In DMSO	≥ 140 mg/mL (981.77 mM)	[7]
Storage (Solid)	Store at room temperature under an inert atmosphere.	[8]
Storage (Stock Solution)	Store at -20°C for up to 1 month or -80°C for up to 6 months. Protect from light.	[1][7]

## Metabolic Pathways of Choline

Choline is a central node in cellular metabolism, participating in three primary pathways.<sup>[9]</sup> The use of **Choline Chloride-<sup>13</sup>C3** allows researchers to trace the flow of the <sup>13</sup>C-labeled methyl groups through these interconnected networks.

- **Phosphorylation (Kennedy Pathway):** This pathway is responsible for the de novo synthesis of phosphatidylcholine (PC), a critical component of cell membranes.<sup>[9]</sup><sup>[10]</sup>
- **Oxidation:** Choline is oxidized in the liver and kidneys to form betaine. Betaine is a vital methyl donor in the one-carbon metabolism cycle, where it contributes to the remethylation of homocysteine to form methionine.<sup>[11]</sup><sup>[12]</sup>
- **Acetylation:** In cholinergic neurons, choline is acetylated by choline acetyltransferase (ChAT) to produce the neurotransmitter acetylcholine, which is essential for nerve signaling.<sup>[9]</sup><sup>[11]</sup>



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**Caption:** Major metabolic pathways of Choline-<sup>13</sup>C<sub>3</sub>.

## Experimental Protocols

The most common application of **Choline Chloride-13C3** is as an internal standard for quantification of choline and its metabolites by isotope dilution mass spectrometry.

### General Protocol: Quantification in Plasma by LC-MS/MS

This protocol outlines a representative method for measuring choline levels in plasma. Researchers should optimize parameters for their specific instrumentation and sample types.

#### 1. Preparation of Standards and Internal Standard (IS):

- Prepare a stock solution of **Choline Chloride-13C3** (e.g., 1 mg/mL in water).
- From this, prepare a working internal standard solution (e.g., 10  $\mu$ M).
- Prepare a series of calibration standards of unlabeled choline chloride of known concentrations.

#### 2. Sample Preparation:

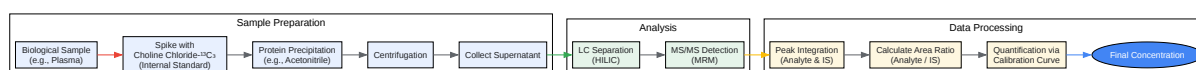
- Thaw plasma samples on ice.
- To 50  $\mu$ L of plasma, add 10  $\mu$ L of the **Choline Chloride-13C3** internal standard working solution.
- Add 150  $\mu$ L of ice-cold acetonitrile or methanol to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at high speed (e.g., 14,000 x g) for 10 minutes at 4°C.
- Transfer the supernatant to a new tube or HPLC vial for analysis.

#### 3. LC-MS/MS Analysis:

- Liquid Chromatography (LC): Use a HILIC (Hydrophilic Interaction Liquid Chromatography) column suitable for polar analytes.
  - Mobile Phase A: Acetonitrile with 0.1% formic acid.
  - Mobile Phase B: 10 mM Ammonium formate in water with 0.1% formic acid.
  - Gradient: A gradient from high organic to high aqueous is typically used to retain and elute choline.
- Mass Spectrometry (MS): Operate in positive electrospray ionization (ESI+) mode using Multiple Reaction Monitoring (MRM).
  - Monitor the specific mass-to-charge ( $m/z$ ) transitions for both the analyte (unlabeled choline) and the internal standard ( $^{13}\text{C}_3$ -choline).
  - Unlabeled Choline Transition (example): Q1: 104.1  $m/z$  → Q3: 60.1  $m/z$
  - $^{13}\text{C}_3$ -Choline Transition (example): Q1: 107.1  $m/z$  → Q3: 63.1  $m/z$

#### 4. Data Analysis:

- Integrate the peak areas for both the unlabeled choline and the  $^{13}\text{C}_3$ -choline transitions.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratios of the standards against their known concentrations.
- Determine the concentration of choline in the unknown samples by interpolating their peak area ratios from the calibration curve.



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**Caption:** Workflow for quantification using Choline- $^{13}\text{C}_3$ .

## Conclusion

**Choline Chloride- $^{13}\text{C}_3$**  is an essential tool for researchers in metabolism, neuroscience, and drug development. Its utility as a stable isotope tracer allows for the precise mapping of choline's metabolic fate, while its role as an internal standard ensures the highest accuracy in quantitative studies. The methodologies and data presented in this guide provide a foundational understanding for the effective application of this powerful research compound.

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